

# Personal protective equipment for handling 2-Oxocyclopentanecarbonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Oxocyclopentanecarbonitrile

Cat. No.: B149592

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Oxocyclopentanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Oxocyclopentanecarbonitrile** (CAS No: 2941-29-9). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Physical Properties

**2-Oxocyclopentanecarbonitrile** is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[1][2]</sup> It is also known to cause skin and serious eye irritation.<sup>[2][3][4]</sup> The following table summarizes its key physical and chemical properties.

Property	Value
Molecular Formula	C6H7NO[1][2][5]
Molecular Weight	109.13 g/mol [2]
Appearance	Solid (Typical)[6]
Melting Point	85 - 89 °C[6]
Boiling Point	258.0 ± 33.0 °C at 760 mmHg[1][5]
Density	1.1 ± 0.1 g/cm <sup>3</sup> [1]
Flash Point	109.9 ± 25.4 °C[1]
Solubility	Insoluble in water; Soluble in common organic solvents like ethanol and acetone.[4][6]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **2-Oxocyclopentanecarbonitrile**:

- **Eye Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.[7]
- **Hand Protection:** Chemical-resistant gloves are required. While specific permeation data for **2-Oxocyclopentanecarbonitrile** is not readily available, nitrile or neoprene rubber gloves are generally recommended for handling chemicals.[7][8] It is crucial to regularly inspect gloves for any signs of degradation and replace them as needed.[9]
- **Body Protection:** A laboratory coat or a chemical-resistant apron must be worn to prevent skin contact.[1][7] For large-scale operations or situations with a high risk of splashing, disposable chemical-resistant coveralls should be considered.[10]
- **Respiratory Protection:** All handling of **2-Oxocyclopentanecarbonitrile** should be conducted in a certified chemical fume hood to minimize inhalation risk.[1] If there is a potential for aerosol generation and a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge should be used.[7][8]

## Operational Plan for Handling

A systematic approach to handling this compound, from receipt to disposal, is crucial for safety.

### 3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The container should be clearly labeled with the chemical name, date of receipt, and opening date.
- Store **2-Oxocyclopentanecarbonitrile** in a cool, dry, and well-ventilated area, away from heat, flames, and oxidizing agents.<sup>[1][6]</sup> The storage container should be tightly sealed to prevent exposure to air and moisture.<sup>[6]</sup> It is recommended to store it in a refrigerated, closed vessel.<sup>[1]</sup>

### 3.2. Experimental Procedures:

- Always handle this chemical within a properly functioning chemical fume hood.<sup>[1]</sup>
- Before starting any work, ensure that an emergency eyewash station and safety shower are readily accessible.<sup>[11]</sup>
- Use the smallest practical quantity of the chemical for the experiment.
- Avoid direct contact with the skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.<sup>[1][12]</sup>

## First-Aid and Emergency Response Plan

Immediate and appropriate first aid is critical in the event of an exposure.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids.<sup>[1][12]</sup> Seek immediate medical attention.<sup>[1]</sup>

- Skin Contact: Promptly wash the contaminated skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[13\]](#) If irritation persists, seek medical attention.[\[1\]](#)
- Inhalation: Move the exposed individual to fresh air at once.[\[13\]](#) If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[\[8\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting.[\[8\]](#) Wash out the mouth with water and have the person sip a glass of water if they are able to swallow.[\[8\]](#) Seek immediate medical attention.[\[1\]](#)[\[8\]](#)

## Chemical Spill and Disposal Plan

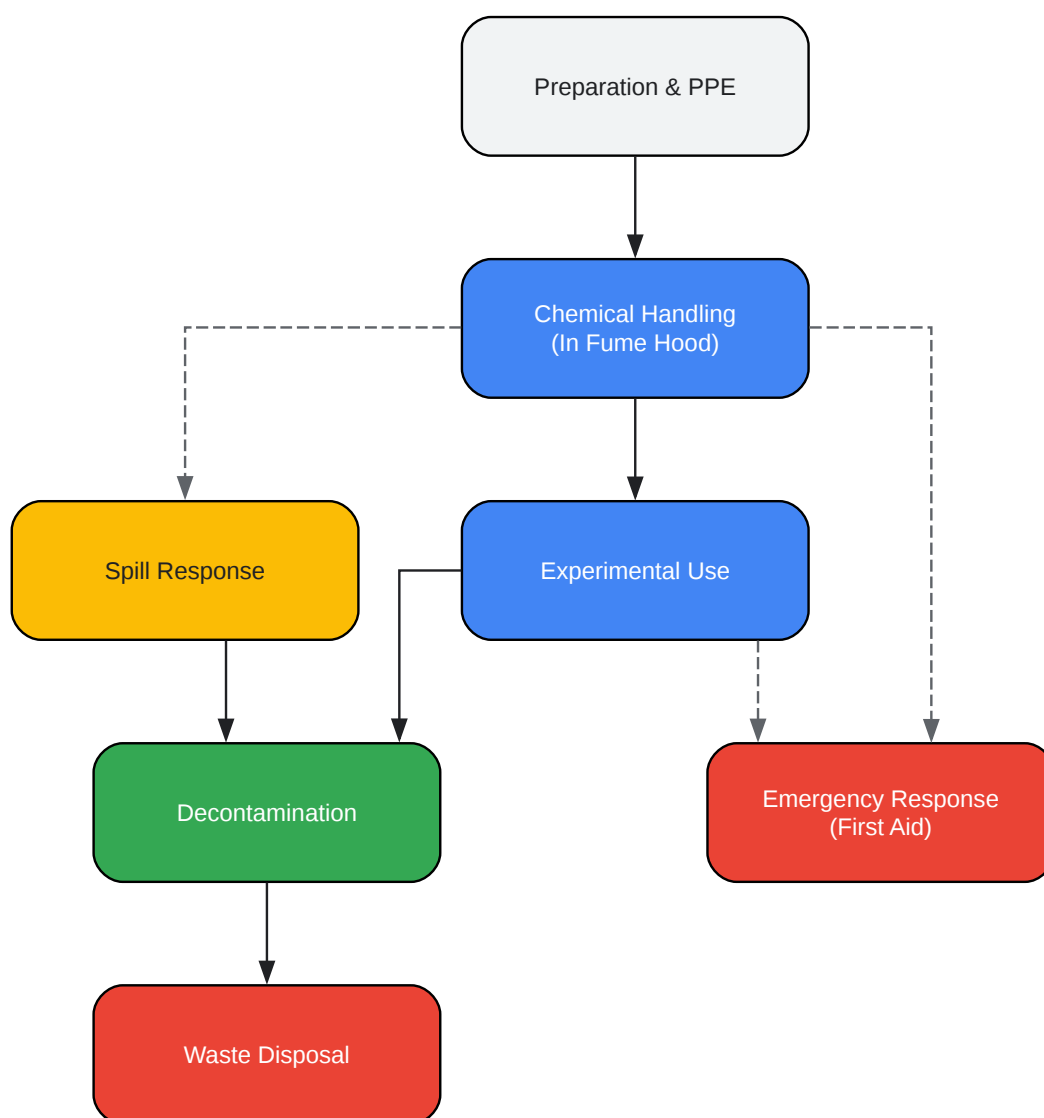
### 5.1. Spill Response:

- In case of a spill, evacuate the area and restrict access.
- Wear the appropriate PPE as outlined in Section 2.
- For small spills, absorb the material with an inert absorbent such as sand, earth, or sawdust.[\[8\]](#)
- Collect the absorbed material into a tightly closed container for disposal.[\[1\]](#)
- Ventilate the area and wash the spill site after the material has been removed.

### 5.2. Disposal:

- All waste containing **2-Oxocyclopentanecarbonitrile** must be disposed of as hazardous waste.
- Do not allow the material to enter drains or water courses.[\[1\]](#)
- Dispose of the chemical waste and any contaminated materials in accordance with all federal, state, and local regulations.[\[1\]](#)[\[8\]](#) This should be done through a licensed disposal authority.[\[1\]](#)

## Workflow for Safe Handling of 2-Oxocyclopentanecarbonitrile



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Oxocyclopentanecarbonitrile | CAS#:2941-29-9 | Chemsrsc [chemsrc.com]
- 2. 2-Oxocyclopentane-1-carbonitrile | C<sub>6</sub>H<sub>7</sub>NO | CID 98930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Oxocyclopentanecarbonitrile | C<sub>6</sub>H<sub>7</sub>NO | CID 21941690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. lookchem.com [lookchem.com]
- 6. 2-Oxocyclopentanecarbonitrile: Properties, Uses, Safety, Supplier & Price | China Chemical Manufacturer [nj-finechem.com]
- 7. benchchem.com [benchchem.com]
- 8. cpda.com [cpda.com]
- 9. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. fishersci.com [fishersci.com]
- 12. c2cfirstaquaquatics.com [c2cfirstaquaquatics.com]
- 13. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Oxocyclopentanecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149592#personal-protective-equipment-for-handling-2-oxocyclopentanecarbonitrile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)